

Application Notes and Protocols: Creating and Utilizing Cathelicidin Knockout Mouse Models

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Compound of Interest

Compound Name: Cathelicidin

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These application notes provide a comprehensive guide for the generation, validation, and experimental use of **cathelicidin** knockout (KO) mouse models. The murine **cathelicidin** antimicrobial peptide (CRAMP) is the ortholog of human **cathelicidin** LL-37 and is encoded by the Camp gene. These models are invaluable tools for investigating the roles of **cathelicidin** in innate immunity, inflammation, autoimmune diseases, and cancer.

Introduction to Cathelicidin and Knockout Models

Cathelicidins are a family of antimicrobial peptides that play a crucial role in the innate immune system.[1][2] Beyond their direct microbicidal activities, they are multifunctional molecules involved in a wide array of biological processes, including cell chemotaxis, modulation of inflammatory responses, and wound healing.[3][4] The mouse **cathelicidin**, CRAMP, is a homolog of the human LL-37 peptide and serves as a vital model for studying human conditions.[3] **Cathelicidin**-deficient mice are more susceptible to certain bacterial infections, highlighting the peptide's importance in host defense.[3][5]

The generation of **cathelicidin** knockout mice, typically by deleting the Camp gene, has been instrumental in elucidating its physiological and pathological roles.[2][6] These models have

demonstrated the multifaceted nature of **cathelicidin**, which can have both protective and detrimental effects depending on the disease context.[7] For instance, while crucial for fighting infections, **cathelicidin** has been implicated in promoting certain inflammatory conditions.[4]

Generation of Cathelicidin Knockout Mice using CRISPR-Cas9

The CRISPR-Cas9 system offers an efficient and precise method for generating knockout mouse models.[8][9] The following protocol outlines the key steps for creating a Camp knockout mouse.

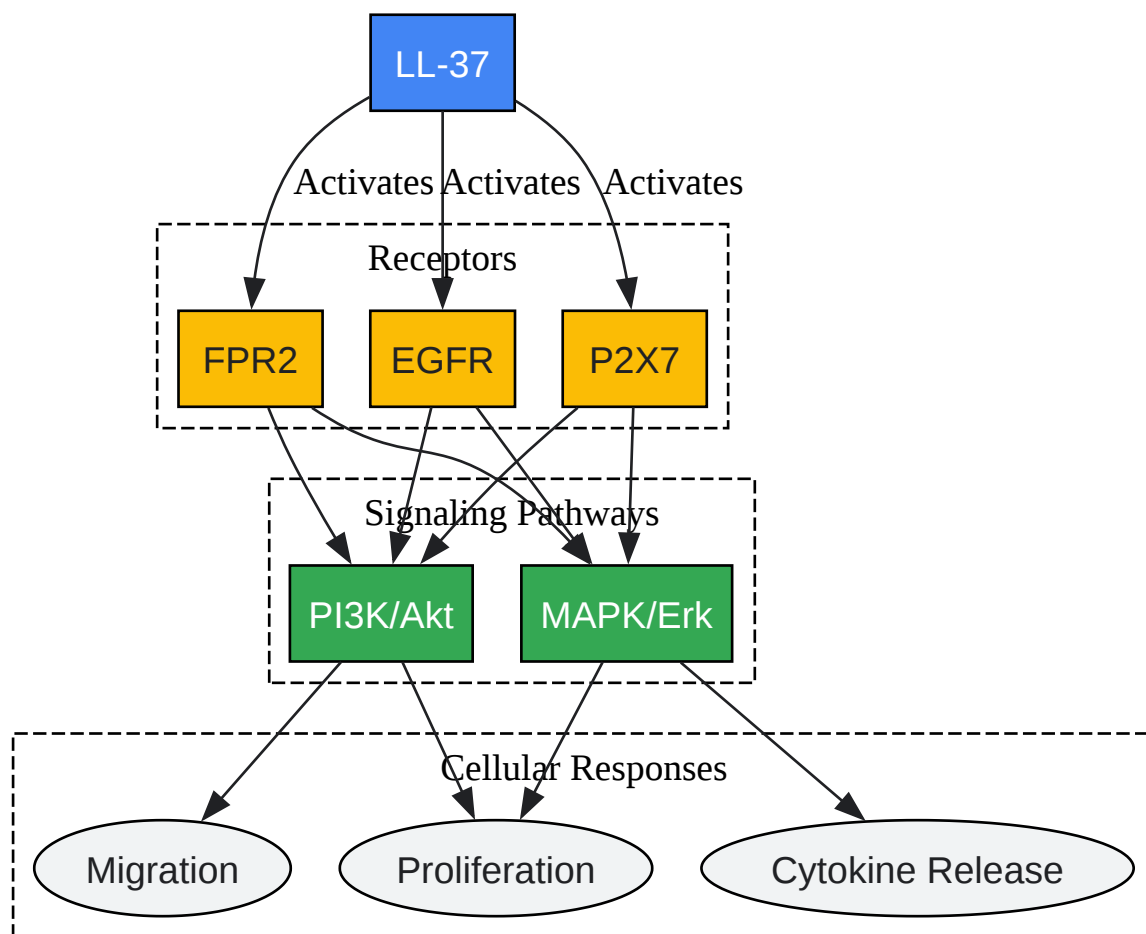
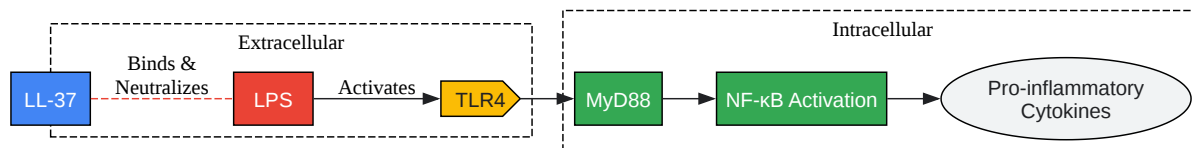
Experimental Workflow for Generating Camp KO Mice



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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